

# cross-validation of 2,2',4'-Trihydroxychalcone's therapeutic targets

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## Compound of Interest

Compound Name: 2,2',4'-Trihydroxychalcone

Cat. No.: B1234636

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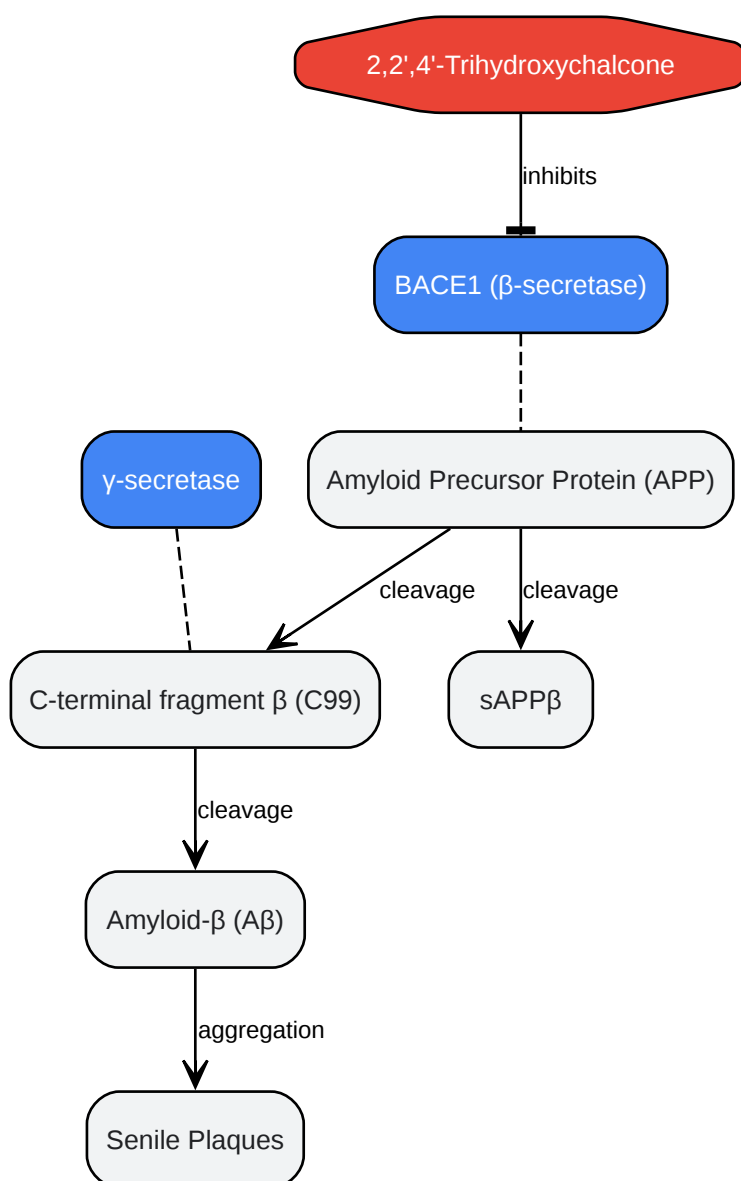
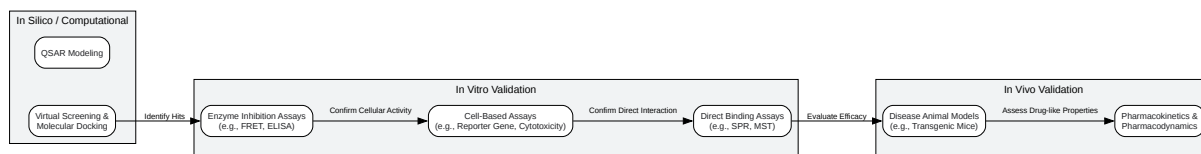
A Comparative Guide to the Cross-Validated Therapeutic Targets of **2,2',4'-Trihydroxychalcone**

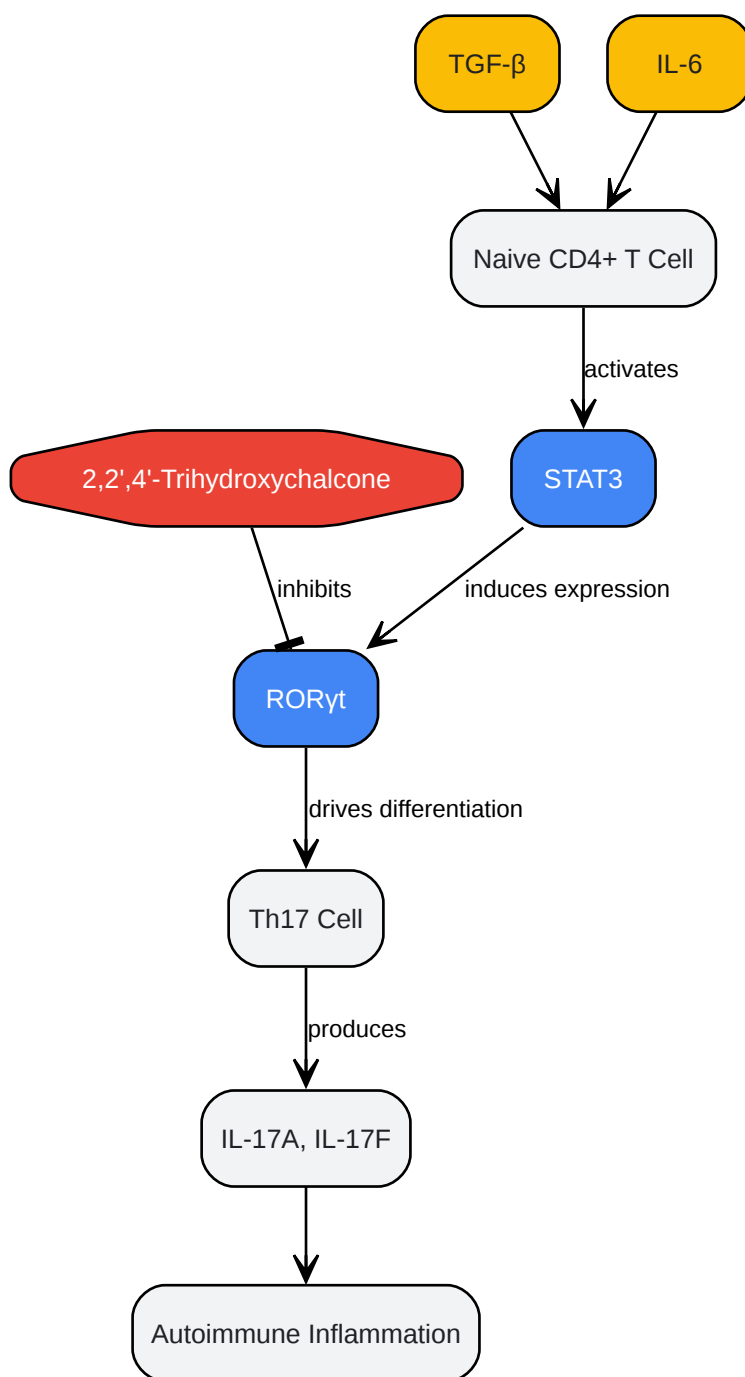
## Introduction

**2,2',4'-Trihydroxychalcone** (TDC), a chalcone derivative found in plants such as Glycyrrhiza glabra (licorice), has emerged as a promising natural compound with multiple therapeutic applications.<sup>[1][2]</sup> Chalcones, biogenetic precursors to flavonoids, are recognized for a wide array of pharmacological activities, including antioxidant, anti-inflammatory, and anti-tumor effects.<sup>[3][4]</sup> This guide provides a comprehensive comparison of the experimentally cross-validated therapeutic targets of **2,2',4'-Trihydroxychalcone**, presenting quantitative performance data, detailed experimental protocols, and visual diagrams of relevant biological pathways and workflows. The information is intended for researchers, scientists, and professionals in the field of drug development.

## Cross-Validation Workflow for Therapeutic Target Identification

The identification and validation of therapeutic targets for compounds like **2,2',4'-Trihydroxychalcone** typically follow a multi-step process. This workflow ensures a high degree of confidence in the compound's mechanism of action, progressing from computational predictions to in vivo efficacy studies.





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- To cite this document: BenchChem. [cross-validation of 2,2',4'-Trihydroxychalcone's therapeutic targets]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234636#cross-validation-of-2-2-4-trihydroxychalcone-s-therapeutic-targets]

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